An In-Depth Technical Guide to 2-Bromoethanol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Bromoethanol*
CAS No.:	*29155-34-8*
Cat. No.:	*B7768913*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromoethanol**, a versatile bifunctional molecule widely utilized in chemical synthesis. This document details its nomenclature, physicochemical properties, synthesis protocols, and key applications in research and development, with a particular focus on its role as an alkylating agent and a building block in the creation of pharmaceuticals and agrochemicals.

Nomenclature: Synonyms and Alternative Names

2-Bromoethanol is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms and alternative identifiers is provided below to aid in literature searches and material sourcing.

Common Synonyms:

- Ethylene bromohydrin[1]
- Glycol bromohydrin

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- 2-Hydroxyethyl bromide[1]
- β-Bromoethyl alcohol
- 1-Bromo-2-ethanol

Systematic and Other Names:

- 2-bromoethan-1-ol
- Ethanol, 2-bromo-
- 2-Bromoethyl alcohol
- β-bromoethanol
- 1-Bromo-2-hydroxyethane
- 2-bromanylethanol

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Bromoethanol** is presented in the tables below. This data is essential for its safe handling, storage, and application in experimental settings.

Table 1: General and Physical Properties of **2-Bromoethanol**

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Property	Value	References
Molecular Formula	C_2H_5BrO	[1]
Molecular Weight	124.96 g/mol	[1]
Appearance	Colorless to pale yellow transparent liquid	[2]
Odor	Sweet, burning taste	[3]
Melting Point	-80 °C	[4]
Boiling Point	149-150 °C at 760 mmHg	[4]
56-57 °C at 20 mmHg		
Density	1.763 g/mL at 25 °C	
Solubility	Miscible with water, ethanol, and ether. Insoluble in petroleum ether.	[5]
Vapor Pressure	2.4 mmHg at 20 °C	
Refractive Index (n^{20}/D)	1.492	

Table 2: Safety and Hazard Information for **2-Bromoethanol**

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Property	Value	References
Flash Point	110 °C (230 °F) - closed cup	
Hazard Statements	Toxic if swallowed, in contact with skin or if inhaled. Causes severe skin burns and eye damage.	
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection. Use only outdoors or in a well-ventilated area.	[6]
Storage	Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.	[5]

Experimental Protocols: Synthesis of 2-Bromoethanol

Several methods for the synthesis of **2-Bromoethanol** have been reported. The following are detailed protocols for three common laboratory-scale preparations.

From Ethylene Oxide and Hydrobromic Acid

This method is often preferred due to its high yields and the ready availability of the starting materials.[7][8]

Materials:

- 46% Hydrobromic acid (HBr)
- Ethylene oxide
- Anhydrous sodium carbonate

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- Anhydrous sodium sulfate
- Diethyl ether

Procedure:

- In a three-necked flask equipped with a stirrer and cooled in an ice-salt bath, place 550 mL of 46% hydrobromic acid.
- Maintain the temperature below 10 °C and bubble 132 g (3 moles) of ethylene oxide gas into the stirred acid over approximately 2.5 hours.
- Continue stirring for an additional hour while keeping the temperature below 10 °C.
- Neutralize the excess hydrobromic acid by slowly adding anhydrous sodium carbonate until the solution is no longer acidic.
- Add approximately 100 g of anhydrous sodium sulfate to the solution to salt out the **2-Bromoethanol**. A separate layer of the product should form.
- Extract the aqueous solution twice with 200 mL portions of diethyl ether.
- Combine the organic extracts and the separated product layer. Dry the combined organic phase over anhydrous sodium sulfate.
- Filter to remove the drying agent and remove the ether by distillation.
- The crude **2-Bromoethanol** is then purified by vacuum distillation, collecting the fraction boiling at 55–59 °C/22 mmHg.[7]

From Ethylene Glycol and Phosphorus Tribromide

Materials:

- Ethylene glycol
- Phosphorus tribromide (PBr_3)

Procedure:

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- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 200 mmol of ethylene glycol.
- Cool the flask to -10 °C in an ice-salt bath.
- Slowly add 23 mmol of phosphorus tribromide dropwise to the cooled ethylene glycol over a period of 30 minutes, ensuring the temperature remains low.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature.
- Reflux the mixture for 2 hours.
- Purify the product by distillation under reduced pressure.[9]

From Ethylene and Bromine Water

Materials:

- Ethylene gas
- Bromine
- Deionized water
- Anhydrous sodium carbonate
- Sodium chloride
- Diethyl ether
- Anhydrous sodium sulfate

Procedure:

- Prepare a solution of 7.2 g of bromine in 500 mL of ice-cold water.
- Bubble washed ethylene gas through the solution with vigorous agitation until the bromine color disappears.

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- Repeat the addition of 7.2 g portions of bromine followed by ethylene gas until a total of 200 g of bromine has been consumed.
- Separate the lower layer of ethylene dibromide that forms during the reaction.
- Neutralize the aqueous layer with anhydrous sodium carbonate and then saturate it with sodium chloride.
- Extract the aqueous solution twice with 100 mL portions of diethyl ether.
- Dry the combined ether extracts over anhydrous sodium sulfate.
- Remove the ether by evaporation to yield the crude **2-Bromoethanol**. Further purification can be achieved by distillation.[10]

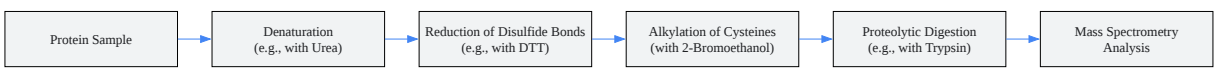
Applications in Research and Development

2-Bromoethanol's bifunctional nature, possessing both a nucleophilic hydroxyl group and an electrophilic carbon bearing a bromine atom, makes it a valuable reagent in organic synthesis.

Alkylating Agent in Proteomics

2-Bromoethanol is utilized as an alkylating agent to modify cysteine residues in proteins. This is a critical step in many proteomics workflows to prevent the formation of disulfide bonds, which can interfere with protein digestion and subsequent analysis by mass spectrometry. The reaction proceeds via an SN2 mechanism where the nucleophilic thiol group of cysteine attacks the electrophilic carbon of **2-Bromoethanol**, displacing the bromide ion and forming a stable thioether linkage.[11]

Experimental Workflow for Protein Alkylation:



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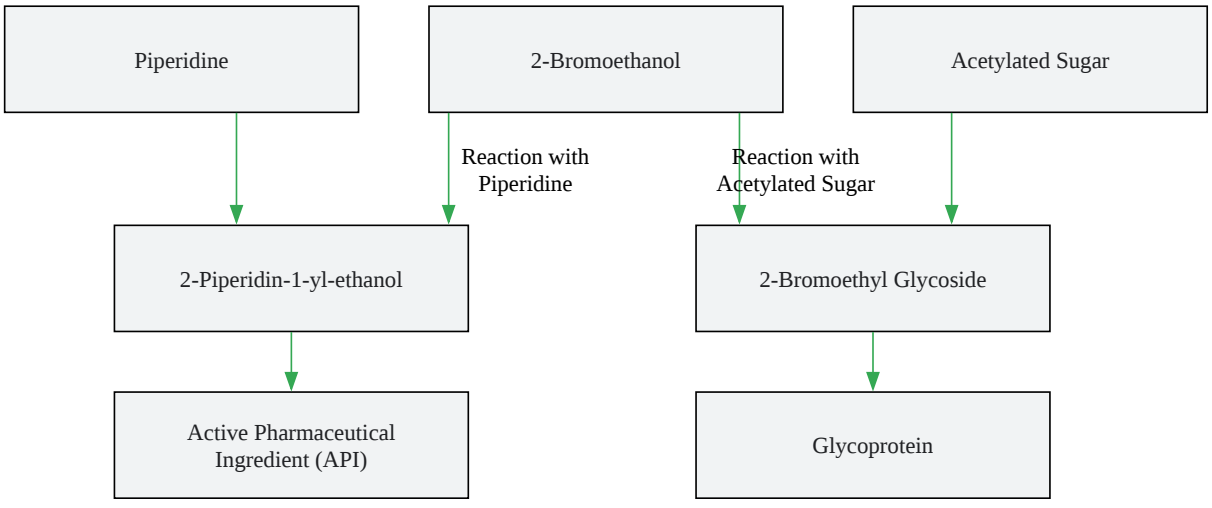
A typical workflow for protein sample preparation for mass spectrometry analysis, including the alkylation step.

Synthesis of Pharmaceutical Intermediates

2-Bromoethanol serves as a key starting material or intermediate in the synthesis of various pharmaceutical compounds.[2][12]

- Synthesis of 2-Piperidin-1-yl-ethanol: This compound, which has applications in the synthesis of more complex pharmaceutical agents, can be prepared by the reaction of **2-Bromoethanol** with piperidine.[11]
- Synthesis of 2-Bromoethyl Glycosides: These glycosides are valuable intermediates in carbohydrate chemistry and can be used to couple sugars to proteins for the preparation of glycoproteins. They are synthesized by reacting **2-Bromoethanol** with acetylated sugars.[13]

Logical Relationship in Pharmaceutical Synthesis:



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The role of **2-Bromoethanol** as a precursor in the synthesis of pharmaceutical intermediates.

Mechanism of Action and Potential Toxicological Pathways

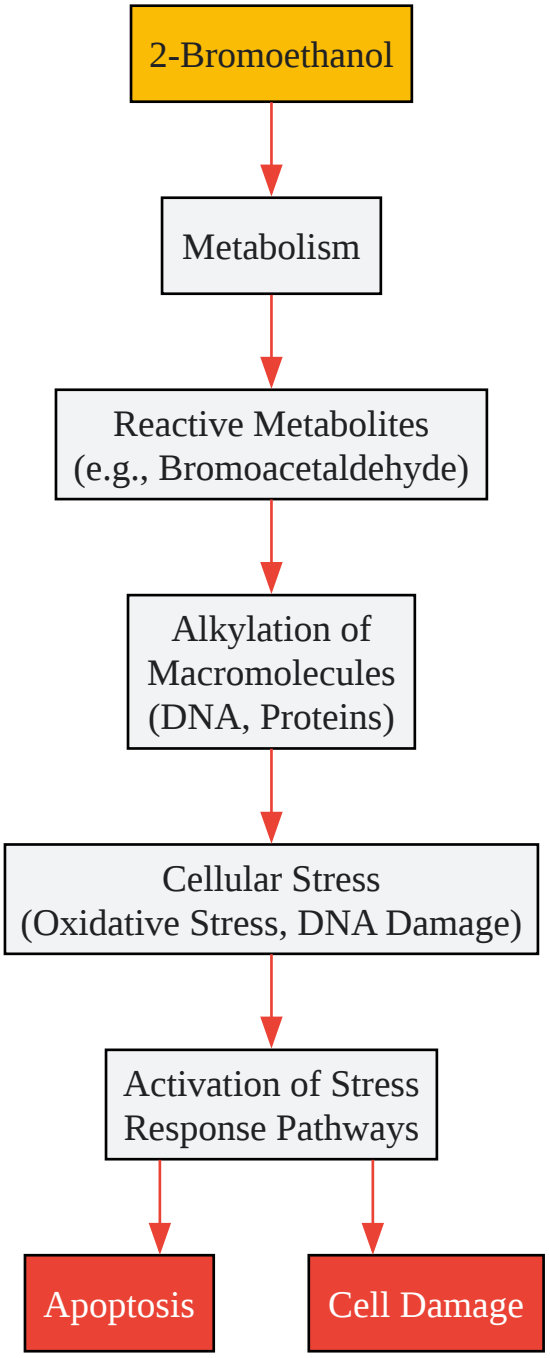
The primary mechanism of action for **2-Bromoethanol**'s reactivity is nucleophilic substitution, typically following an SN2 pathway.[11] Its toxicity is also linked to its alkylating ability and its metabolism to reactive intermediates.

In vivo, **2-Bromoethanol** can be metabolized via two main pathways. One pathway involves its conversion to ethylene oxide, which then conjugates with glutathione. A second, minor pathway involves oxidation to bromoacetaldehyde and then to bromoacetic acid. These reactive metabolites can alkylate cellular macromolecules, including DNA and proteins, leading to cellular damage and toxicity.[4][14] This genotoxic potential can trigger cellular stress responses.

While a specific signaling pathway directly activated by **2-Bromoethanol** is not extensively characterized in the literature, its ability to generate reactive species and cause DNA damage suggests the potential involvement of stress response pathways, such as the oxidative stress response or DNA damage response pathways, which can ultimately lead to apoptosis if the damage is severe.

Inferred Cellular Response to **2-Bromoethanol**-Induced Stress:

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An inferred logical pathway illustrating the potential cellular response to **2-Bromoethanol**-induced toxicity.

Conclusion

2-Bromoethanol is a chemical of significant interest to researchers in both academic and industrial settings. Its well-defined physicochemical properties and versatile reactivity make it

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an indispensable tool in organic synthesis. The detailed experimental protocols provided in this guide for its synthesis and the overview of its applications in proteomics and pharmaceutical development are intended to support and facilitate further research and innovation. As with any reactive chemical, adherence to strict safety protocols is paramount when handling and utilizing **2-Bromoethanol**.

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